

Technical Monograph: Deuterated DMSP Hydrochloride (DMSP-d6-HCl)

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Compound of Interest

Compound Name: (2-Carboxyethyl)dimethyl-d6-sulfonium Chloride

Cat. No.: B12299171

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Executive Summary

Dimethylsulfoniopropionate (DMSP) is the primary organosulfur metabolite in marine environments, serving as a critical osmolyte, antioxidant, and precursor to the climate-active gas dimethyl sulfide (DMS).[1][2] Accurate quantification of DMSP in complex matrices (seawater, coral mucus, phytoplankton lysates) is notoriously difficult due to matrix effects and ion suppression in Mass Spectrometry.

Deuterated DMSP Hydrochloride (DMSP-d6-HCl) represents the gold-standard internal standard for these analyses. By incorporating six deuterium atoms on the dimethylsulfonium moiety, this isotopologue mimics the extraction recovery and ionization efficiency of native DMSP while remaining spectrally distinct. This guide details its chemical structure, synthesis logic, and a self-validating LC-MS/MS quantification protocol.

Chemical Constitution & Properties[3][4][5][6][7][8]

Structural Identity

The molecule consists of a propionic acid backbone with a dimethylsulfonium group at the 3-position. In the deuterated form, the six hydrogen atoms of the two methyl groups are replaced by deuterium (

H). It is stabilized as a hydrochloride salt to prevent spontaneous hydrolysis and improve shelf-life.

- Chemical Name: **(2-Carboxyethyl)dimethyl-d6-sulfonium chloride**

- Common Name: DMSP-d6 Hydrochloride

- Molecular Formula:

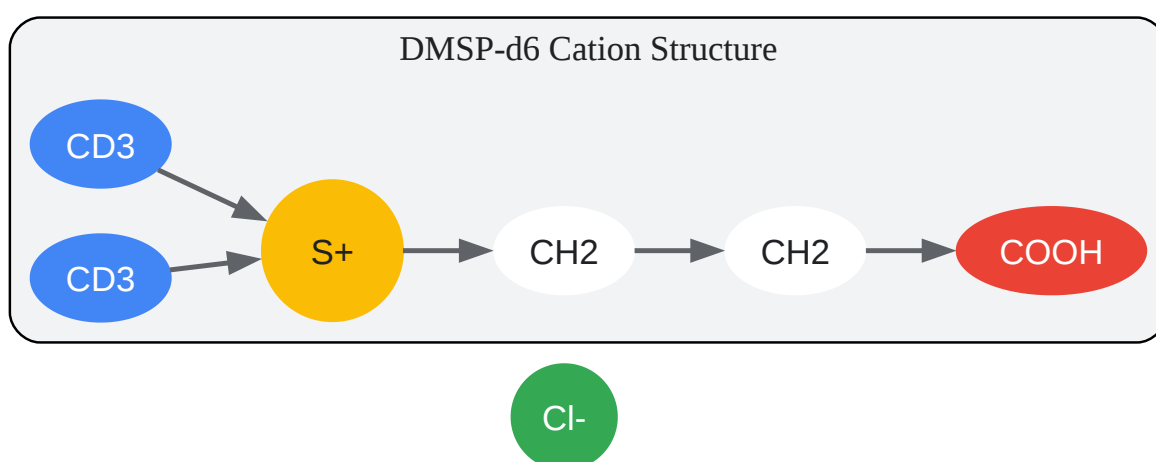
(Salt form)

- Molecular Weight: 176.67 g/mol (approx. based on isotope enrichment)

- Exact Mass (Cation): 141.10 g/mol (vs. 135.07 for native DMSP)

Structural Visualization

The following diagram illustrates the molecular connectivity, highlighting the specific labeling sites essential for mass spectral differentiation.



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Figure 1: Structural representation of DMSP-d6 cation with chloride counter-ion. Note the hexadeuterated dimethyl groups.

Physicochemical Specifications

Property	Specification	Practical Implication
Appearance	White crystalline solid	Hygroscopic; store in desiccator at -20°C.
Solubility	Water, Methanol, DMSO	Highly soluble in polar mobile phases (HILIC compatible). ^[3]
Stability	pH < 4: Stable pH > 9: Unstable	Critical: Rapidly degrades to Acrylic Acid and DMS-d6 in alkaline conditions. Keep stock solutions acidified (0.1% HCl).
Isotopic Purity	99 atom % D	Prevents "cross-talk" with native DMSP signal in MS analysis.

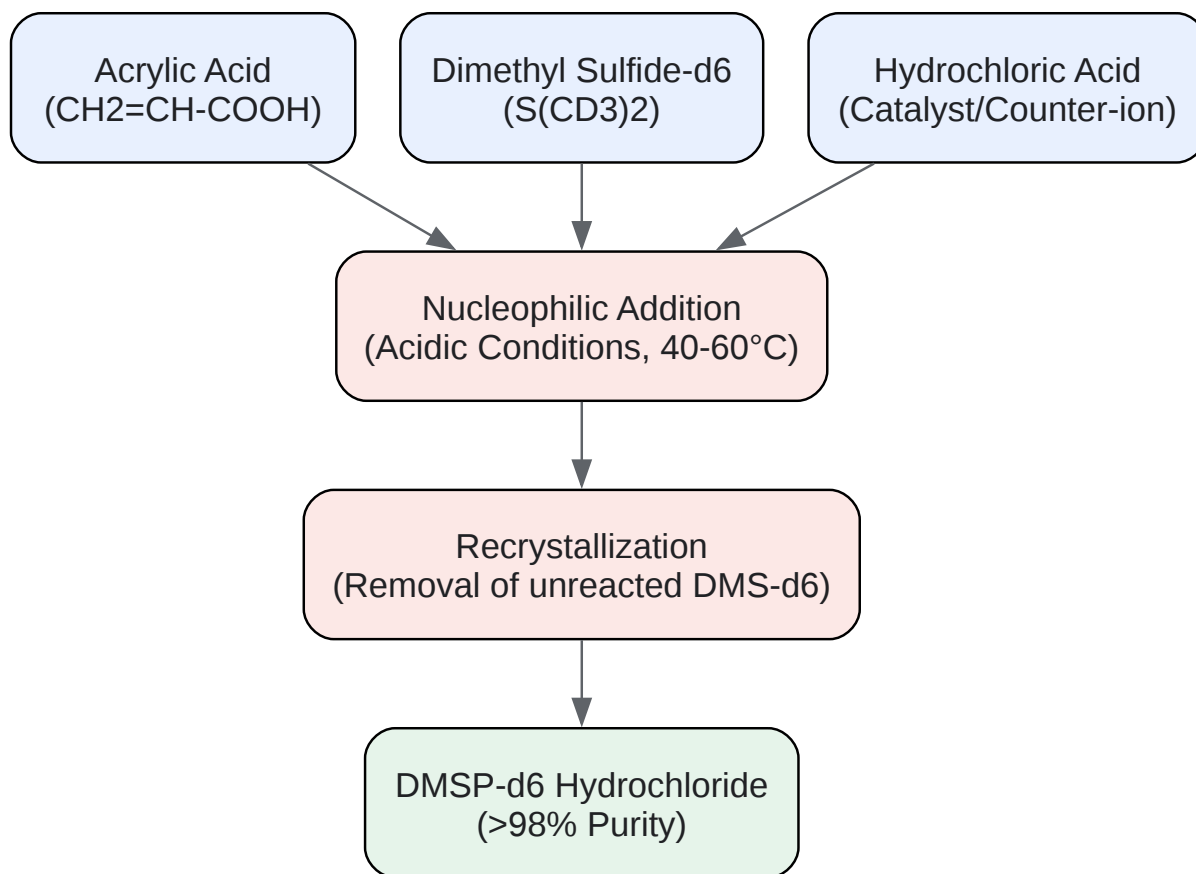
Synthesis & Production Logic

The synthesis of DMSP-d6 follows a biomimetic pathway but utilizes isotopically labeled precursors. The choice of Acrylic Acid and Dimethyl Sulfide-d6 ensures high atom economy and specific labeling.

Reaction:

This is a nucleophilic addition (Michael addition) of the sulfide to the

-carbon of the unsaturated acid, stabilized by the acid.



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Figure 2: Synthetic pathway for DMSP-d6 HCl. The reaction requires acidic environment to stabilize the resulting sulfonium salt.

Analytical Protocol: Quantification via IDMS

Technique: Isotope Dilution Mass Spectrometry (IDMS) Rationale: DMSP is a zwitterion that elutes poorly on C18 columns and suffers from significant matrix suppression in seawater. DMSP-d6 co-elutes with the analyte, experiencing the exact same suppression, thus mathematically correcting the final concentration.

Sample Preparation (Seawater/Culture)

- Collection: Filter 10-50 mL sample through GF/F filter (0.7 µm).

- Quenching/Extraction: Immediately place filter in 1 mL Methanol/Water (1:1) containing 1% Formic Acid.^[4]
 - Why Acid? Prevents enzymatic cleavage by DMSP-lyase present in plankton.
- Spiking: Add 10 µL of DMSP-d6 Internal Standard (10 µM stock) to the extraction vial before vortexing.
 - Validation: Final concentration of IS should be within 10x of expected analyte concentration.
- Incubation: Vortex 1 min; incubate 1 hr at 4°C. Centrifuge (10,000 x g, 5 min).
- Injection: Transfer supernatant to LC vial.

LC-MS/MS Conditions

Column: HILIC (Hydrophilic Interaction Liquid Chromatography) is mandatory for retention.

- Recommended: Amide or Silica column (e.g., Waters BEH Amide).
- Mobile Phase A: 10 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.^[4]

MRM Transitions (Positive Mode ESI):

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Mechanism
DMSP (Native)	135.1	73.0	15 - 20	Loss of neutral DMS ()
DMSP-d6 (IS)	141.1	73.0	15 - 20	Loss of neutral DMS-d6 ()

Note: Both transitions yield the same product ion (Acrylic acid cation/backbone), but the precursors are separated by 6 Da. This confirms the backbone stability.

Data Processing

Calculate the Response Ratio (

):

Calculate Concentration (

):

Since DMSP and DMSP-d6 are chemically identical, the Response Factor is typically 1.0.

Troubleshooting & Quality Control

Common Interferences

- Isobaric Compounds: Betaines (e.g., Glycine Betaine) have different masses but can cause suppression. HILIC separates these well.
- DMSP-Lyase Activity: If DMSP counts are low and DMS counts are high, the sample was not acidified quickly enough. Ensure pH < 3 during extraction.

Stability Check

DMSP-d6 HCl is hygroscopic.

- Visual Check: If the white needles turn into a sticky gel, the salt has absorbed moisture. Re-verify concentration using NMR or prepare fresh stock.
- Stock Storage: Dissolve in 0.1% HCl/Methanol. Stable for 6 months at -20°C.

References

- Methodology for Analyzing Dimethyl Sulfide and Dimethyl Sulfoniopropionate in Seawater Using Deuterated Internal Standards. Analytical Chemistry (1999). [\[Link\]](#)
- Direct quantification of dimethylsulfoniopropionate (DMSP) with hydrophilic interaction liquid chromatography/mass spectrometry. Journal of Chromatography B (2010). [\[Link\]](#)

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Sources

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